

Essential Safety and Operational Guide for 2-Bromo-5-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-5-hydroxybenzaldehyde

Cat. No.: B118957

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This guide provides critical safety and logistical information for handling **2-Bromo-5-hydroxybenzaldehyde** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Profile:

Property	Value
Chemical Name	2-Bromo-5-hydroxybenzaldehyde
CAS Number	2973-80-0
Molecular Formula	C ₇ H ₅ BrO ₂
Molecular Weight	201.02 g/mol
Appearance	White to tan crystals or solid[1][2]
Hazards	Harmful if swallowed, Very toxic to aquatic life[3] [4][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended equipment.

Body Part	Recommended Protection
Eyes/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[3] A face shield may be necessary for splash-prone procedures.
Skin	Handle with chemical-impermeable gloves (inspected before use).[3] Wear a laboratory coat. For significant handling, fire/flammable resistant and impervious clothing is recommended.[3]
Respiratory	Use in a well-ventilated area.[3] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.[3]

Handling and Storage Protocols

Safe Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Avoid the formation of dust and aerosols.[3]
- Do not breathe mist, gas, or vapors.[3]
- Avoid contact with skin and eyes.[3][4]
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands thoroughly after handling.[3][4]
- Remove all sources of ignition.[3]
- Use spark-proof tools and explosion-proof equipment if necessary.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Immediate action is crucial in case of exposure. The following table outlines the appropriate first aid responses.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention. [1] [3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. [3]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [3] [4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1] [3]

Spill and Disposal Plan

Accidental Release Measures:

- Evacuate: Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[\[3\]](#)
- Ventilate: Ensure adequate ventilation.[\[3\]](#)

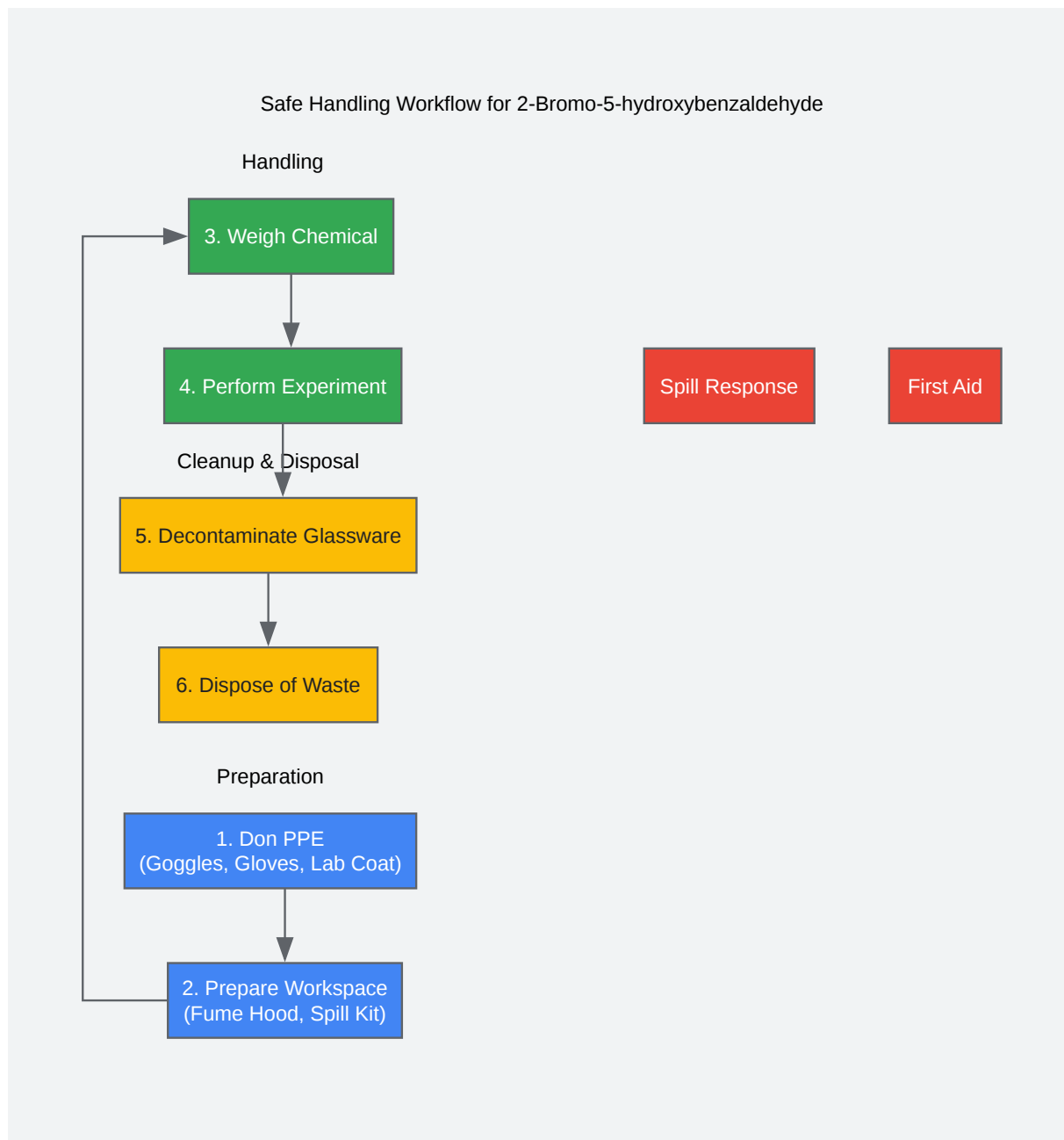
- Contain: Prevent further leakage or spillage if it is safe to do so.
- Clean-up: Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.^[3] Avoid generating dust.
- Decontaminate: Clean the spill area thoroughly.

Disposal:

- Dispose of the chemical and its container at an approved waste disposal facility.^[3]
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.^[3]
- Avoid release to the environment.^[3]^[4]

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **2-Bromo-5-hydroxybenzaldehyde** from preparation to disposal.



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Bromo-5-hydroxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118957#personal-protective-equipment-for-handling-2-bromo-5-hydroxybenzaldehyde]

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